

An In-Depth Technical Guide to SP-111 (THC Morpholinylbutyrate)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SP 111
CAS No.: 55602-38-5
Cat. No.: B1236782

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

SP-111, chemically known as THC morpholinylbutyrate, is a synthetic ester prodrug of Δ^9 -tetrahydrocannabinol (Δ^9 -THC) developed in the 1970s. A key feature of this compound is its enhanced water solubility compared to the highly lipophilic parent molecule, THC. This characteristic was intended to overcome limitations in the formulation and administration of THC for research and potential therapeutic applications. SP-111 is designed to be pharmacologically inactive until it undergoes biotransformation in the body, releasing the active THC molecule. However, the metabolic conversion of SP-111 to THC has been reported to be slow and variable, leading to unpredictable pharmacokinetic profiles and limiting its widespread use. This guide provides a comprehensive technical overview of SP-111, including its chemical properties, mechanism of action, and a summary of the available preclinical data. It also details the downstream signaling pathways of its active metabolite, THC, and provides relevant experimental protocols.

Chemical Properties and Structure

SP-111 is a derivative of Δ^9 -THC where the phenolic hydroxyl group is esterified with a 4-morpholinylbutyrate moiety. This modification significantly increases the water solubility of the compound, allowing for the formation of water-soluble salts.^[1]

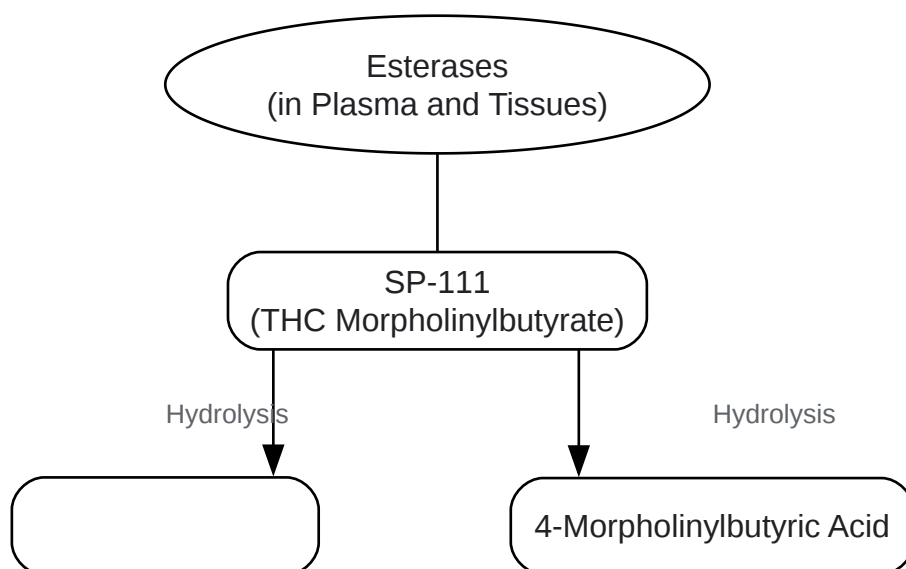
Property	Value
Chemical Name	THC Morpholinylbutyrate
IUPAC Name	[(6aR,10aR)-6,6,9-trimethyl-3-pentyl-6a,7,8,10a-tetrahydrobenzo[c]chromen-1-yl] 4-morpholin-4-ylbutanoate
Synonyms	SP-111, Δ^9 -THC-O-[4-(morpholin-4-yl)butyrate]
CAS Number	55602-38-5
PubChem CID	6453212
Molecular Formula	C ₂₉ H ₄₃ NO ₄
Molar Mass	469.66 g/mol

Mechanism of Action

SP-111 functions as a prodrug, meaning it is administered in an inactive form and is then converted to its active form, Δ^9 -THC, within the body through metabolic processes.^[1]

Bioconversion of SP-111 to Δ^9 -THC

The primary mechanism of activation for SP-111 is the enzymatic hydrolysis of the ester bond, which cleaves the morpholinylbutyrate group from the THC molecule. This process is expected to be catalyzed by esterase enzymes present in the plasma and various tissues, including the liver.



[Click to download full resolution via product page](#)

Fig. 1: Bioconversion of SP-111 to Δ^9 -THC.

Downstream Signaling of Δ^9 -THC

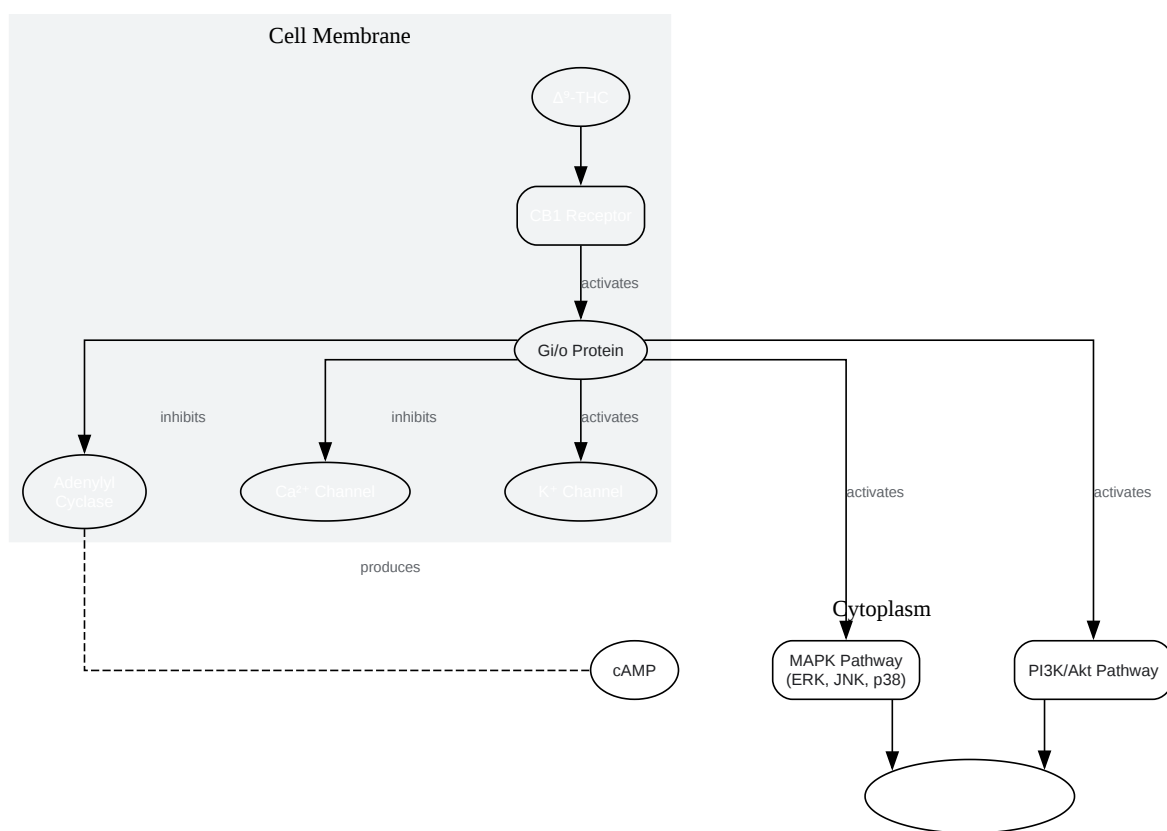
Once converted to Δ^9 -THC, the compound exerts its effects by acting as a partial agonist at cannabinoid receptors, primarily the CB1 and CB2 receptors. These receptors are G-protein coupled receptors (GPCRs) that, upon activation, initiate a cascade of intracellular signaling events.^{[2][3][4][5][6]}

CB1 Receptor Signaling:

CB1 receptors are predominantly found in the central nervous system and are responsible for the psychoactive effects of THC. Their activation leads to:

- Inhibition of Adenylyl Cyclase: This results in a decrease in intracellular cyclic AMP (cAMP) levels.^{[2][3][7]}
- Modulation of Ion Channels: Activation of G-protein-gated inwardly rectifying potassium (GIRK) channels and inhibition of voltage-gated calcium channels.^{[2][6]}
- Activation of Mitogen-Activated Protein Kinase (MAPK) Pathway: Including ERK, JNK, and p38 MAPK.^{[2][3][6]}

- Activation of the PI3K/Akt Pathway.[3]



[Click to download full resolution via product page](#)

Fig. 2: Δ^9 -THC Signaling via CB1 Receptor.

CB2 Receptor Signaling:

CB2 receptors are primarily expressed in the immune system and their activation is associated with immunomodulatory effects. Similar to CB1 receptors, they are coupled to Gi/o proteins and their activation also leads to the inhibition of adenylyl cyclase and activation of the MAPK pathway.[2]

Preclinical Data

The majority of the available data on SP-111 comes from preclinical studies conducted in the 1970s and 1980s. These studies primarily focused on comparing the pharmacological effects of SP-111 to those of Δ^9 -THC.

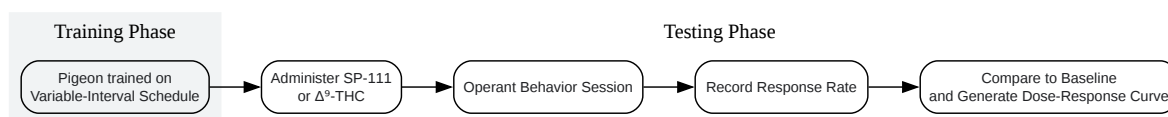
Study Focus	Key Findings	Reference
Schedule-Controlled Behavior (Pigeons)	SP-111 was 3-6 times less potent than Δ^9 -THC in decreasing response rates. SP-111 also had a slower onset of action.	Dykstra et al., 1975
Neuronal Activity (Rats)	SP-111 produced behavioral changes similar to Δ^9 -THC and reduced spontaneous activity of hippocampal cells.	Segal, 1978
Biogenic Amine Uptake (Mice)	Δ^9 -THC enhanced the uptake of dopamine, norepinephrine, serotonin, and GABA into brain synaptosomes more effectively than SP-111.	Hershkowitz & Szechtman, 1979
Drug Discrimination (Rats and Pigeons)	SP-111 generalized to the discriminative stimulus effects of Δ^9 -THC, indicating similar subjective effects, but with a slower onset.	Järbe & McMillan, 1980

Experimental Protocols

Detailed experimental protocols from the original publications are not readily available. However, based on the abstracts and general knowledge of the methodologies of that era, the following are representative outlines of the key experiments.

Schedule-Controlled Behavior in Pigeons

- Objective: To assess the effect of SP-111 and Δ^9 -THC on operant behavior.
- Apparatus: Standard pigeon operant conditioning chambers equipped with a response key, a grain hopper for food reinforcement, and stimulus lights.
- Procedure:
 - Pigeons are trained to peck a response key under a specific schedule of reinforcement (e.g., a variable-interval 3-minute schedule, where a reinforcer becomes available on average every 3 minutes).
 - Once a stable baseline of responding is established, birds are administered various doses of SP-111 or Δ^9 -THC (intramuscularly or intravenously) prior to the experimental session.
 - The rate of key pecking during the session is recorded and compared to the baseline rate to determine the effect of the drug dose.
 - A dose-response curve is generated to compare the potency of the two compounds.



[Click to download full resolution via product page](#)

Fig. 3: Experimental Workflow for Schedule-Controlled Behavior.

In Vitro Uptake of Biogenic Amines

- Objective: To determine the effect of in vivo administration of SP-111 and Δ^9 -THC on the uptake of neurotransmitters by brain tissue.
- Procedure:
 - Mice are treated with either SP-111, Δ^9 -THC, or a vehicle control.
 - At a specified time after treatment, the animals are euthanized, and their brains are rapidly removed and dissected.
 - Synaptosomes (isolated nerve terminals) are prepared from specific brain regions (e.g., cortex, striatum) by homogenization and differential centrifugation.
 - The synaptosomal preparations are incubated with radiolabeled biogenic amines (e.g., ^3H -dopamine, ^3H -norepinephrine, ^3H -serotonin, ^3H -GABA).
 - The uptake of the radiolabeled neurotransmitter into the synaptosomes is measured by liquid scintillation counting.
 - The uptake in drug-treated animals is compared to that in control animals.

Conclusion and Future Directions

SP-111 represents an early attempt to improve the pharmaceutical properties of THC by increasing its water solubility through a prodrug approach. While it successfully achieved this primary objective, the compound's unpredictable pharmacokinetics, stemming from slow and variable metabolic conversion to the active parent drug, has hindered its development and clinical application. The preclinical studies from the 1970s and 1980s consistently demonstrated that SP-111 is less potent and has a slower onset of action compared to Δ^9 -THC.

For future research, a more detailed characterization of the enzymes responsible for the hydrolysis of SP-111 and an in-depth investigation of its pharmacokinetic profile in different species would be necessary to understand the variability in its effects. Furthermore, modern analytical techniques could provide a more precise quantification of the conversion of SP-111 to THC and its subsequent metabolites in various tissues. While SP-111 itself may not be a viable clinical candidate, the principles behind its design continue to be relevant in the ongoing

development of cannabinoid-based therapeutics with improved delivery and pharmacokinetic properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. leblogdebenari.com](http://leblogdebenari.com) [leblogdebenari.com]
- [2. Development of a \$\Delta^9\$ -Tetrahydrocannabinol Amino Acid-Dicarboxylate Prodrug With Improved Ocular Bioavailability - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. Cannabinoids in humans. II. The influence of three methods of hydrolysis on the concentration of THC and two metabolites in urine - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. euda.europa.eu](http://euda.europa.eu) [euda.europa.eu]
- [5. An autoradiographic analysis of the differential ascending projections of the dorsal and median raphe nuclei in the rat - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. Item - Conversion of Cannabidiol to Tetrahydrocannabinol: an Analysis of Dispensary Products - University of Illinois Chicago - Figshare](#) [indigo.uic.edu]
- [7. blimburnseeds.com](http://blimburnseeds.com) [blimburnseeds.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to SP-111 (THC Morpholinylbutyrate)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1236782/docs#an-in-depth-technical-guide-to-sp-111-thc-morpholinylbutyrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)